

E-Guggulsterone's role as a broad-spectrum steroid receptor ligand

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Compound of Interest

Compound Name: *E-Guggulsterone*

Cat. No.: B150607

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E-Guggulsterone: A Broad-Spectrum Ligand of Steroid Receptors

A Technical Guide for Researchers and Drug Development Professionals

Introduction

E-guggulsterone, a natural phytosteroid derived from the resin of the Commiphora mukul tree, has garnered significant scientific interest due to its diverse pharmacological activities. While initially recognized for its role in lipid metabolism through antagonism of the farnesoid X receptor (FXR), a growing body of evidence reveals that **E-guggulsterone** is a promiscuous ligand, interacting with a wide array of nuclear steroid receptors. This broad-spectrum activity positions **E-guggulsterone** as a compelling molecule for further investigation in various therapeutic areas, including endocrinology and oncology. This technical guide provides a comprehensive overview of **E-guggulsterone**'s interactions with key steroid receptors, presenting quantitative binding data, detailed experimental protocols for its characterization, and visual representations of relevant signaling pathways and experimental workflows.

Data Presentation: Quantitative Analysis of E-Guggulsterone's Steroid Receptor Interactions

E-guggulsterone exhibits a distinct binding profile and functional activity across various steroid hormone receptors. The following tables summarize the quantitative data from competitive

binding assays and functional reporter assays, providing a clear comparison of its potency and efficacy.

Table 1: Binding Affinity of **E-Guggulsterone** for Steroid Receptors

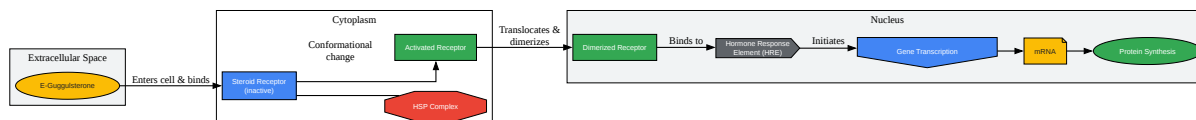
Receptor	Binding Affinity (Ki)
Mineralocorticoid Receptor (MR)	~35 nM
Glucocorticoid Receptor (GR)	224 nM
Androgen Receptor (AR)	224 - 315 nM
Progesterone Receptor (PR)	224 - 315 nM
Estrogen Receptor (ER α)	> 5000 nM

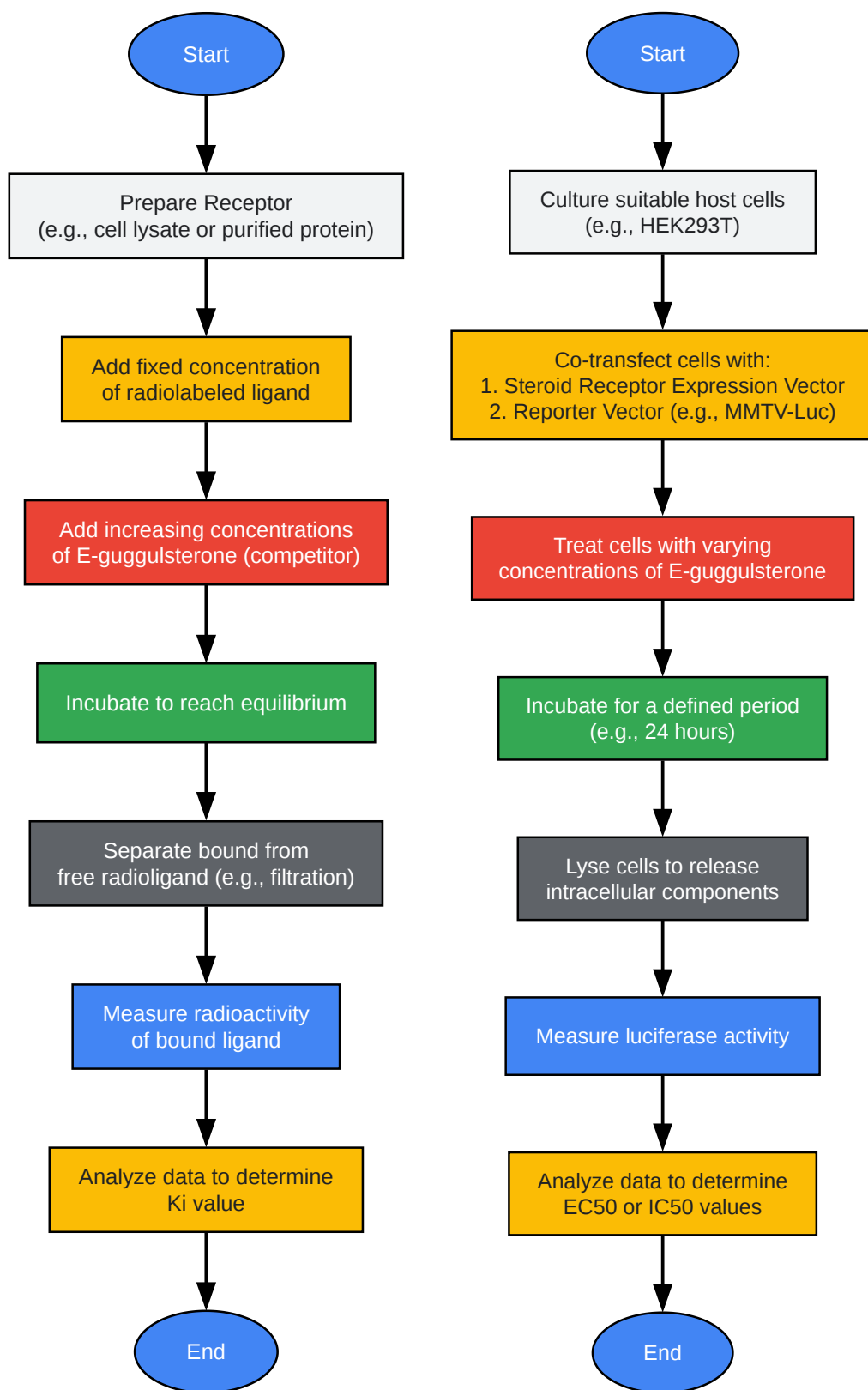
Table 2: Functional Activity of **E-Guggulsterone** at Steroid Receptors

Receptor	Functional Activity	Potency (EC50/IC50)
Mineralocorticoid Receptor (MR)	Antagonist	-
Glucocorticoid Receptor (GR)	Antagonist	-
Androgen Receptor (AR)	Antagonist	-
Progesterone Receptor (PR)	Agonist	-
Estrogen Receptor (ER α)	Agonist	> 5000 nM

Mandatory Visualization

Signaling Pathways and Experimental Workflows





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